

Betanidin chemical structure and properties

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Compound of Interest

Compound Name:	Betanidin
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Betanidin: A Comprehensive Technical Guide

This in-depth technical guide provides a detailed overview of the chemical structure, physicochemical and pharmacological properties, and relevant experimental methodologies for **betanidin**. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental protocols, and signaling pathway visualizations.

Chemical Structure and Identity

Betanidin is a red-violet betacyanin pigment and the aglycone of betanin, the primary colorant in beetroot. Its chemical structure is characterized by a dihydroxylated indole core fused with a pyridine derivative.

Chemical Formula: C₁₈H₁₆N₂O₈[\[1\]](#)

IUPAC Name: (2S)-4-[2-[(2S)-2-carboxy-5,6-dihydroxy-2,3-dihydroindol-1-yl]ethenyl]-2,3-dihydropyridine-2,6-dicarboxylic acid[\[1\]](#)

CAS Registry Number: 2181-76-2[\[1\]](#)

Molecular Weight: 388.33 g/mol [\[1\]](#)

Physicochemical Properties

The physicochemical properties of **betanidin** are crucial for its stability, solubility, and biological activity. Quantitative data for these properties are summarized in the table below.

Property	Value	Source
Molecular Weight	388.33 g/mol	[1]
logP (computed)	0.6	[1]
pKa (computed)	Carboxylic Acid Groups: ~1.0 - 4.0	Theoretical calculations
Solubility	Soluble in water.	[2]
Melting Point	Not available in the reviewed literature.	
Boiling Point	Not available in the reviewed literature.	
Stability	Stable in a pH range of 3 to 7. Susceptible to degradation by heat, light, and oxygen. [3] [4] [5]	

Pharmacological Properties and Mechanism of Action

Betanidin is recognized for its potent antioxidant properties, which are central to its potential therapeutic applications.

Antioxidant Activity

The primary mechanism of **betanidin**'s antioxidant activity involves the donation of hydrogen atoms or electrons to neutralize free radicals. The 5,6-dihydroxyl moiety on the indole ring is critical for this activity. The antioxidant mechanism can proceed through several pathways:

- Hydrogen Atom Transfer (HAT): Direct donation of a hydrogen atom to a free radical.[\[2\]](#)[\[6\]](#)
- Sequential Proton Loss Electron Transfer (SPLLET): The molecule first loses a proton, and the resulting anion then donates an electron to the free radical.[\[2\]](#)[\[6\]](#)

- Single Electron Transfer followed by Proton Transfer (SET-PT): An electron is first transferred to the free radical, followed by the transfer of a proton.[2][6]

The antioxidant capacity of **betanidin** is influenced by the pH of the surrounding medium.

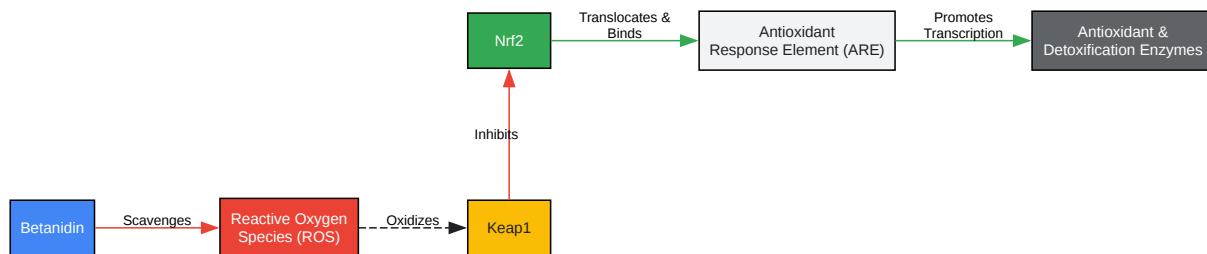
Therapeutic Potential

Research on betalains, including **betanidin**, suggests a range of potential therapeutic uses:

- Anti-inflammatory Effects: By scavenging reactive oxygen species, **betanidin** can mitigate inflammatory responses.
- Anticancer Properties: Studies on betalains have shown potential in inhibiting the growth of various cancer cell lines.
- Cardioprotective Effects: The antioxidant properties of **betanidin** may help protect against oxidative stress-related cardiovascular damage.
- Antidiabetic Effects: Some studies on betalains suggest a role in regulating blood glucose levels.

Signaling Pathways

While much of the detailed research on signaling pathways has been conducted on betanin, the aglycone nature of **betanidin** suggests it is a key player in these mechanisms following the hydrolysis of betanin. The Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway is a primary target. Betanin has been shown to induce the translocation of Nrf2 to the nucleus, leading to the upregulation of antioxidant and detoxification enzymes.



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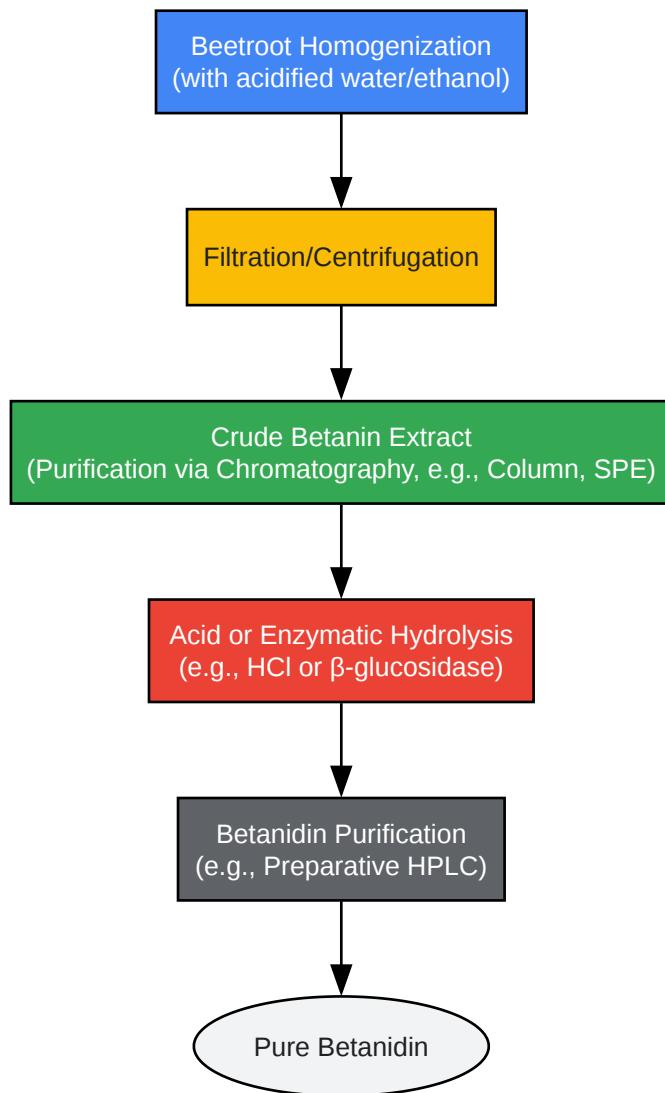
Fig. 1: **Betanidin's role in the Nrf2 signaling pathway.**

Experimental Protocols

This section outlines generalized methodologies for the extraction, synthesis, analysis, and biological evaluation of **betanidin**, based on common practices in the field.

Extraction of Betanidin from Natural Sources

Betanidin is typically obtained by the hydrolysis of betanin, which is extracted from sources like beetroot.



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Fig. 2: General workflow for the extraction of **betanidin**.

Methodology:

- Extraction of Betanin: Homogenize fresh beetroot with an acidified aqueous or ethanolic solvent.
- Clarification: Filter or centrifuge the homogenate to remove solid plant material.
- Purification of Betanin: The crude extract can be purified using techniques like column chromatography or solid-phase extraction (SPE).

- Hydrolysis: Subject the purified betanin to acid hydrolysis (e.g., with HCl) or enzymatic hydrolysis (e.g., with β -glucosidase) to cleave the glucose moiety.
- Purification of **Betanidin**: Purify the resulting **betanidin** using preparative high-performance liquid chromatography (HPLC).

Chemical Synthesis

The chemical synthesis of **betanidin** is complex and not commonly performed due to the availability of natural sources. It generally involves the condensation of betalamic acid with cyclo-DOPA.

Analytical Methods

High-Performance Liquid Chromatography (HPLC):

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acidified water (e.g., with formic or acetic acid) and an organic solvent like acetonitrile or methanol.
- Detection: UV-Vis detector at approximately 535 nm for betacyanins.
- Mass Spectrometry (MS) Coupling: HPLC coupled with MS (LC-MS/MS) is used for definitive identification and structural elucidation, monitoring for the parent ion of **betanidin** and its characteristic fragment ions.[\[7\]](#)[\[8\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectroscopy are used for the structural characterization of purified **betanidin**.[\[9\]](#)[\[10\]](#)[\[11\]](#)

In Vitro Biological Assays

Antioxidant Activity Assays:

- DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay: Measures the ability of **betanidin** to scavenge the DPPH radical, monitored by the decrease in absorbance at ~ 517

nm.

- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Cation Scavenging Assay: Measures the scavenging of the ABTS radical cation, with absorbance read at ~734 nm.
- ORAC (Oxygen Radical Absorbance Capacity) Assay: Evaluates the capacity of **betanidin** to protect a fluorescent probe from oxidative degradation.

Anticancer Activity Assays:

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay: A colorimetric assay to assess cell viability and proliferation in cancer cell lines treated with **betanidin**.
- Apoptosis Assays: Techniques like flow cytometry with Annexin V/propidium iodide staining can be used to determine if **betanidin** induces apoptosis in cancer cells.

Anti-inflammatory Assays:

- Measurement of Nitric Oxide (NO) Production: In lipopolysaccharide (LPS)-stimulated macrophage cell lines (e.g., RAW 264.7), the effect of **betanidin** on NO production can be measured using the Griess reagent.
- Cytokine Quantification: Enzyme-linked immunosorbent assays (ELISAs) can be used to measure the levels of pro-inflammatory cytokines (e.g., TNF- α , IL-6) in cell culture supernatants after treatment with **betanidin**.

Conclusion

Betanidin is a promising natural compound with significant antioxidant properties and a range of potential therapeutic applications. This guide provides a foundational understanding of its chemical and pharmacological characteristics for professionals in research and drug development. Further investigation into its specific mechanisms of action and in vivo efficacy is warranted to fully realize its therapeutic potential.

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